

Health and safety data sheet for 2-phenyloctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Phenyloctane**

Cat. No.: **B13413545**

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Health and Safety Data Sheet: 2-Phenyloctane

An In-depth Technical Guide for Researchers and Laboratory Professionals

This document provides a comprehensive overview of the health and safety data currently available for **2-phenyloctane** (CAS No. 777-22-0). It is intended for an audience of researchers, scientists, and drug development professionals who may handle this substance. Due to a lack of a comprehensive, publicly available Safety Data Sheet (SDS) specifically for **2-phenyloctane**, this guide synthesizes available physicochemical data and extrapolates potential hazards and handling protocols from its structural isomer, 1-phenyloctane, and other related aromatic hydrocarbons. All extrapolated information should be interpreted with caution, and a thorough, site-specific risk assessment should always be conducted prior to use.

Chemical Identification and Physical Properties

2-Phenyloctane, also known as (1-Methylheptyl)benzene, is an aromatic hydrocarbon.^[1] Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₂	[1] [2]
Molecular Weight	190.32 g/mol	[1] [2]
CAS Number	777-22-0	[1] [2]
Appearance	Colorless Liquid (inferred)	N/A
Density	0.857 - 0.8685 g/cm ³	[1] [2]
Melting Point	-38.9 °C	[1] [2]
Boiling Point	252.6 °C at 760 mmHg	[2]
Flash Point	99.6 °C	[2]
Water Solubility	301.7 µg/L (temperature not stated)	[1] [2]
Vapor Pressure	0.0305 mmHg at 25°C	[2]
Refractive Index	1.4837	[1] [2]
LogP (Octanol/Water Partition Coefficient)	4.76050	[2]

Hazard Identification and Classification (Inferred)

The following hazard information is primarily derived from data for the structural isomer 1-phenyloctane and other similar chemicals. It should be treated as provisional for **2-phenyloctane**.

Hazard Class	Classification and Statements
Acute Toxicity	May be harmful if swallowed, in contact with skin, or if inhaled.[3] (H302, H312, H332)
Skin Corrosion/Irritation	Causes skin irritation.[3] (H315)
Eye Damage/Irritation	Causes serious eye irritation.[3] (H319)
Respiratory Irritation	May cause respiratory irritation.[3] (H335)
Aspiration Hazard	May be fatal if swallowed and enters airways (based on similar hydrocarbons).[4] (H304)
Physical Hazards	Combustible liquid.[5] May form explosive mixtures with air on intense heating.

GHS Precautionary Statements (Provisional):

Code	Precautionary Statement	Source
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[3]
P270	Do not eat, drink or smoke when using this product.	[6]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[3][7]
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	[3]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[3]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3][7]

Biological Effects and Toxicological Profile

To date, no specific studies detailing the biological signaling pathways affected by **2-phenyloctane** have been identified. The toxicological properties have not been fully investigated.[3][8] Chronic exposure to related aromatic compounds, such as benzene, is known to have significant health effects, including damage to organs and carcinogenicity.[6][9] However, it is crucial to note that **2-phenyloctane** is not classified as a carcinogen by IARC or NTP.[7]

Experimental Protocols and Workflows

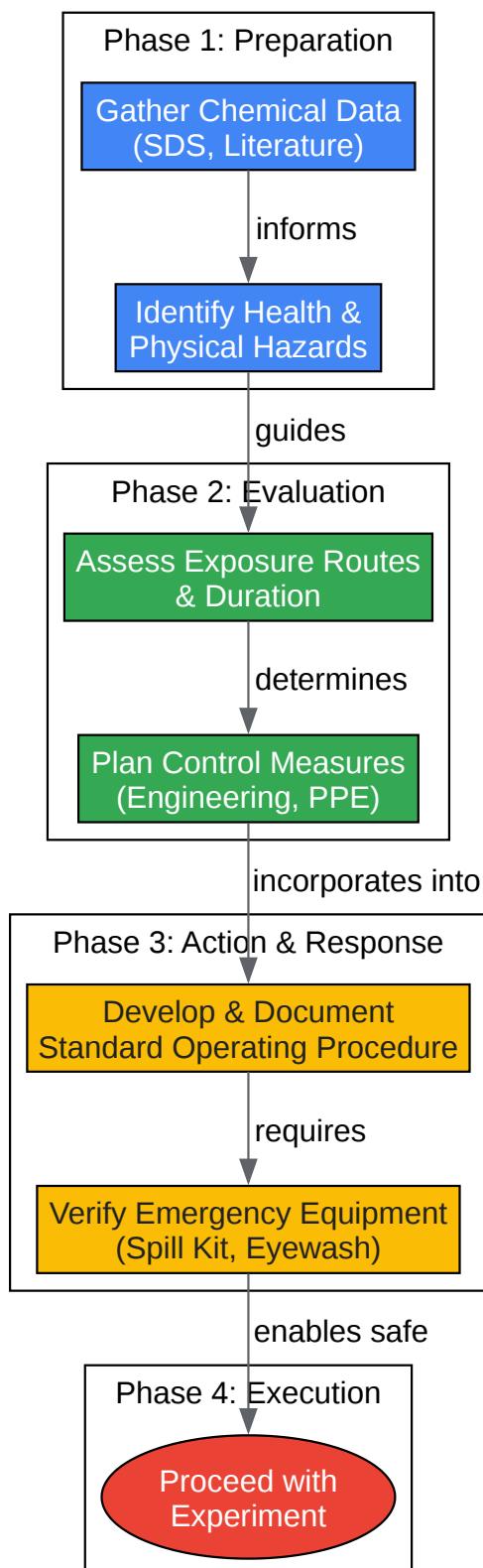
Protocol 1: General Risk Assessment for Handling 2-PhenylOctane

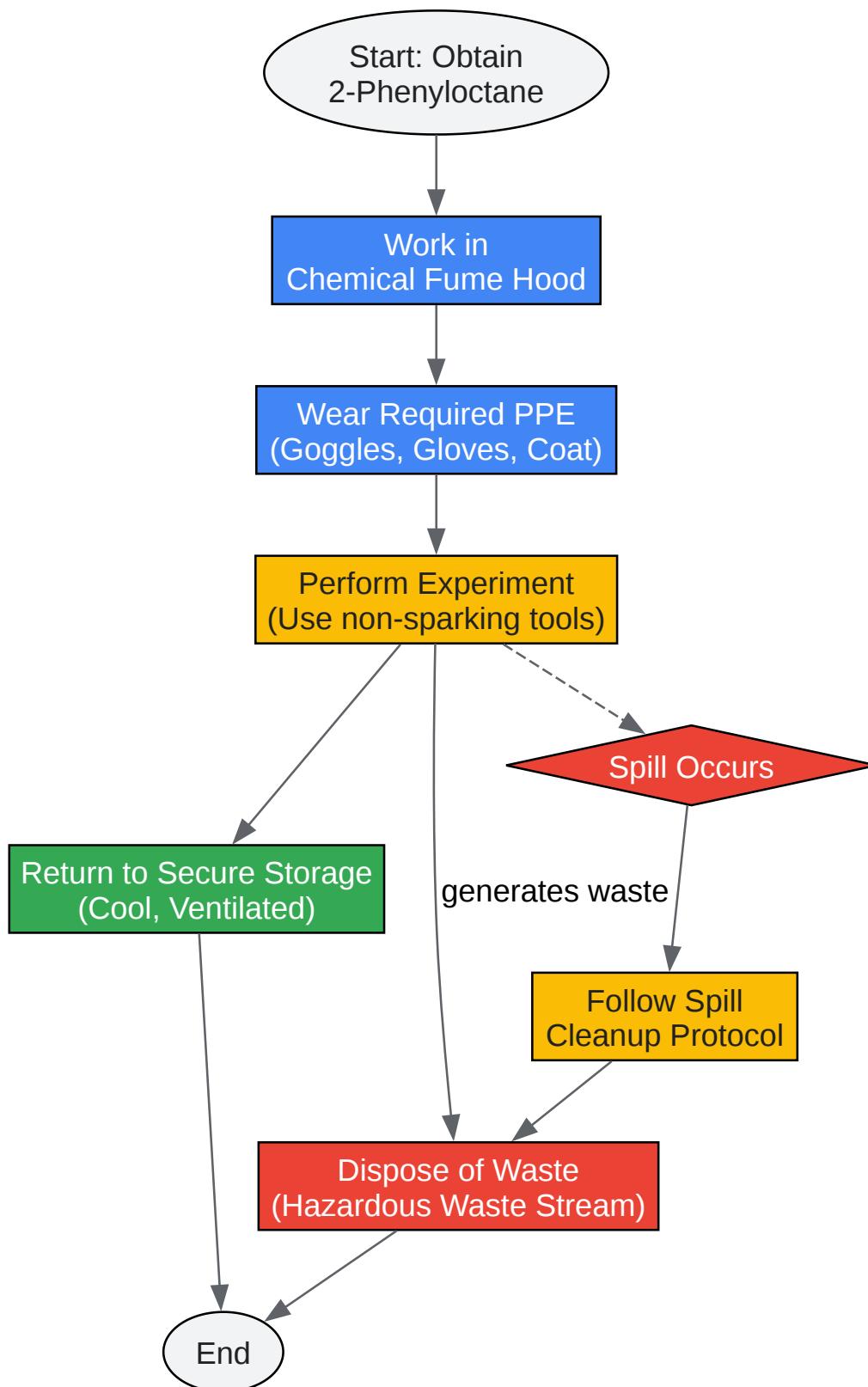
This protocol outlines a systematic approach to risk assessment before using **2-phenylOctane** in a laboratory setting.

Methodology:

- Information Gathering:
 - Attempt to locate a specific Safety Data Sheet (SDS) from the chemical supplier.
 - If unavailable, gather data from reliable sources on structurally similar chemicals (e.g., 1-phenylOctane).[3][8][10]
 - Review the physical and chemical properties, focusing on volatility, flash point, and solubility.[2]
- Hazard Identification:
 - Identify potential health hazards (irritation, acute toxicity, aspiration risk) and physical hazards (combustibility).[3][5]
- Exposure Assessment:
 - Determine the quantity of substance to be used and the duration/frequency of the task.
 - Evaluate the potential routes of exposure: inhalation, skin contact, eye contact, and ingestion.
- Control Measures Planning:
 - Engineering Controls: Confirm the availability and functionality of a certified chemical fume hood.[11]
 - Personal Protective Equipment (PPE): Select appropriate PPE based on the identified risks. This must include safety goggles (or a face shield), nitrile gloves, and a lab coat.[7][8]

- Administrative Controls: Develop a Standard Operating Procedure (SOP) for the specific task. Ensure all personnel are trained on the SOP and the associated hazards.[11]
- Emergency Preparedness:
 - Locate and verify the functionality of the nearest safety shower and eyewash station.
 - Ensure a chemical spill kit appropriate for flammable liquids is readily available.[11]
- Documentation:
 - Document the risk assessment, including the identified hazards, control measures, and emergency procedures. This documentation should be readily accessible to all laboratory personnel.[11]



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- To cite this document: BenchChem. [Health and safety data sheet for 2-phenyloctane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b13413545#health-and-safety-data-sheet-for-2-phenyloctane>

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